

Solubilizing A-987306 for Experimental Use: Application Notes and Protocols

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Compound of Interest

Compound Name: A-987306

Cat. No.: B560269

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Abstract

A-987306 is a potent and selective antagonist of the histamine H4 receptor (H4R), a key player in inflammatory and immune responses. Proper solubilization of this compound is critical for accurate and reproducible experimental results in both in vitro and in vivo settings. This document provides detailed application notes and protocols for the solubilization and preparation of **A-987306** for laboratory use.

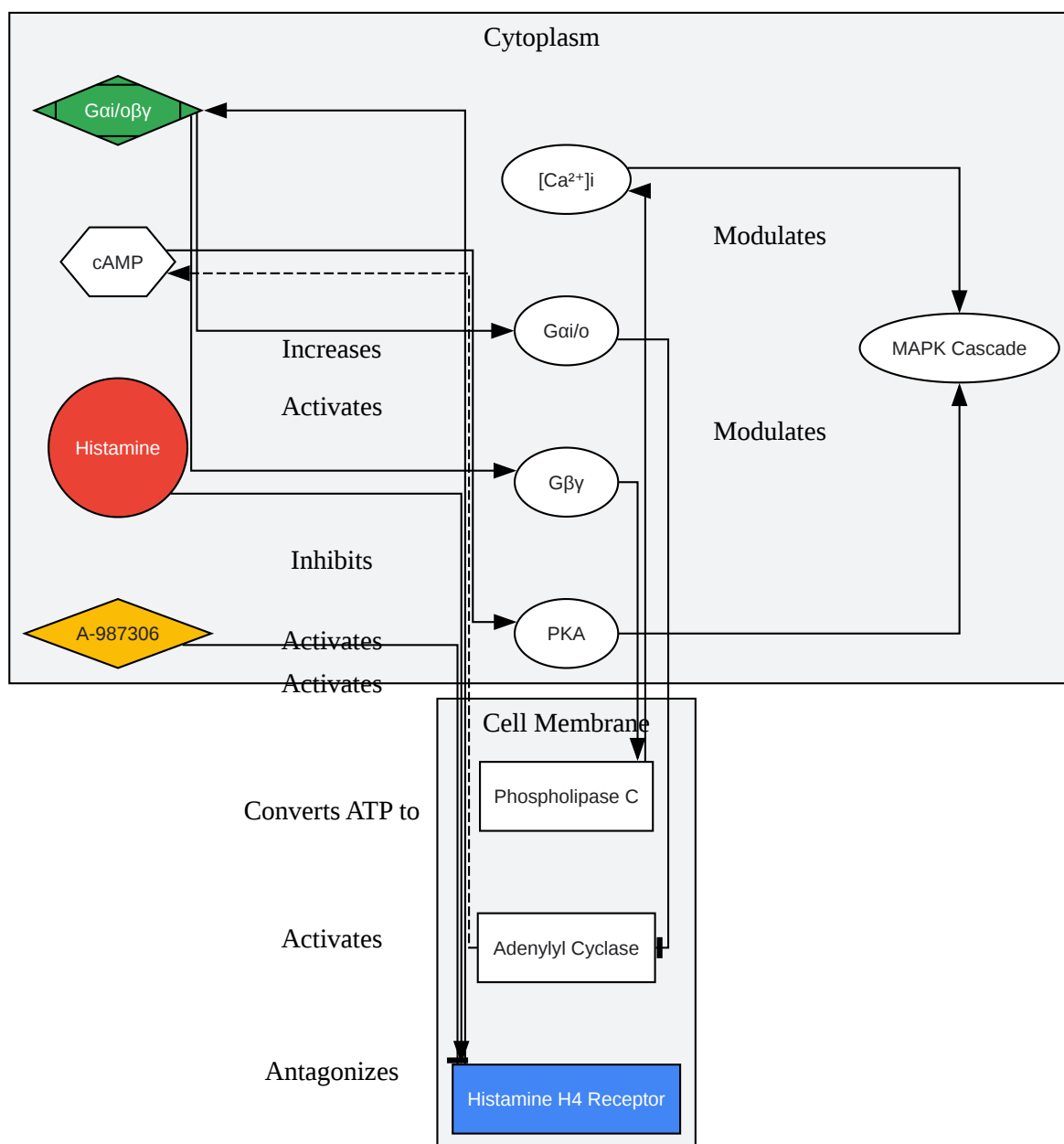
Chemical and Physical Properties of A-987306

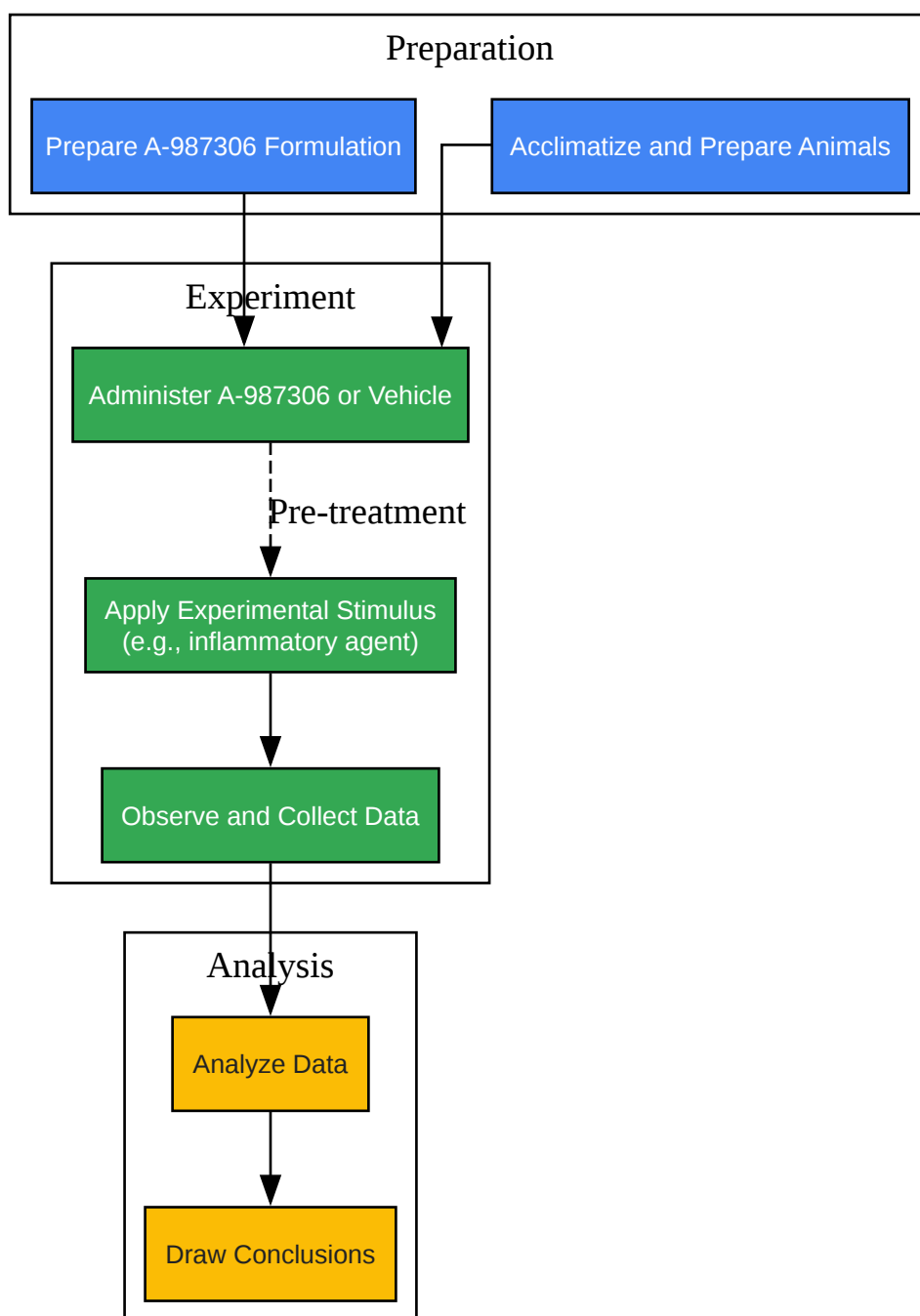
A summary of the key chemical and physical properties of **A-987306** is presented in the table below. This information is essential for calculating molar concentrations and preparing stock solutions.

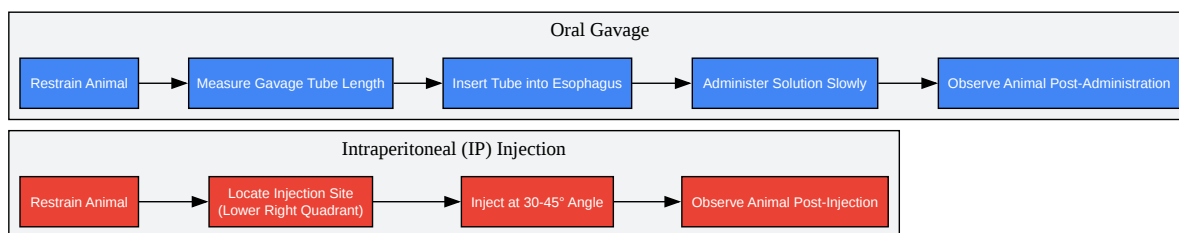
Property	Value
Chemical Name	(±)-(7aR,11aR)-5,6,7a,8,9,10,11,11a-Octahydro-4-(1-piperazinyl)-benzofuran[2,3-h]quinazolin-2-amine
Molecular Formula	C ₁₈ H ₂₅ N ₅ O
Molecular Weight	327.42 g/mol
CAS Number	1082954-71-9
Purity	≥98%
Storage	Store at -20°C

Histamine H4 Receptor Signaling Pathway

A-987306 exerts its effects by antagonizing the histamine H4 receptor, a G protein-coupled receptor (GPCR). The H4 receptor is primarily coupled to the Gαi/o subunit of the heterotrimeric G protein. Activation of this pathway leads to the inhibition of adenylyl cyclase, resulting in decreased intracellular cyclic AMP (cAMP) levels. Downstream effects also include the modulation of the mitogen-activated protein kinase (MAPK) cascade and the mobilization of intracellular calcium.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)







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